

A Comprehensive Technical Guide to (S)-N-Boc-L-homoserine Ethyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-N-Boc-L-homoserine ethyl ester

Cat. No.: B120059

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-N-Boc-L-homoserine ethyl ester**, a key synthetic intermediate. The document details its chemical properties, a comprehensive experimental protocol for its synthesis and purification, and analytical methods for its characterization.

Core Compound Data

(S)-N-Boc-L-homoserine ethyl ester is a derivative of the amino acid L-homoserine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group and the carboxylic acid is esterified with an ethyl group. This compound serves as a valuable building block in organic synthesis.

Property	Value	References
Molecular Weight	247.29 g/mol	[1]
Molecular Formula	C ₁₁ H ₂₁ NO ₅	[2][3]
CAS Number	147325-09-5	[2][3]
Appearance	White to Pale Yellow Solid	[1]
Purity	≥95%	[2]
Solubility	DMF: 25 mg/ml, DMSO: 25 mg/ml, Ethanol: 20 mg/ml, PBS (pH 7.2): 3 mg/ml	[2]
Storage	Room temperature with sealed well	[3]

Synthetic Applications

(S)-N-Boc-L-homoserine ethyl ester is primarily utilized as a synthetic intermediate in the preparation of more complex molecules. Notably, it is a precursor in the synthesis of unsaturated caprolactams and monomer units for oxy-peptide nucleic acids.

Experimental Protocols

The following sections outline a plausible multi-step experimental protocol for the synthesis and purification of **(S)-N-Boc-L-homoserine ethyl ester**, based on established methods for N-Boc protection and esterification of amino acids.

3.1. Step 1: N-Boc Protection of L-homoserine

This procedure describes the protection of the amino group of L-homoserine using di-tert-butyl dicarbonate ((Boc)₂O).

- Materials: L-homoserine, Di-tert-butyl dicarbonate ((Boc)₂O), Triethylamine (Et₃N), Acetone, Water.
- Procedure:

- Dissolve L-homoserine in a mixture of acetone and water.
- Add triethylamine to the solution while stirring.
- Cool the mixture to 0°C and add di-tert-butyl dicarbonate ((Boc)₂O).
- Allow the reaction to stir for several hours while gradually warming to room temperature.
- Remove the acetone by rotary evaporation.
- Extract the aqueous layer with an organic solvent such as ethyl acetate to remove unreacted (Boc)₂O.
- Acidify the aqueous layer to a pH of 2-3 using a dilute acid like HCl.
- Extract the product, N-Boc-L-homoserine, into ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate under reduced pressure to yield the N-Boc protected amino acid.

3.2. Step 2: Ethyl Esterification of N-Boc-L-homoserine

This step involves the esterification of the carboxylic acid group of N-Boc-L-homoserine.

- Materials: N-Boc-L-homoserine, Ethyl iodide (EtI), Potassium carbonate (K₂CO₃), Dimethylformamide (DMF).
- Procedure:
 - Dissolve N-Boc-L-homoserine in anhydrous dimethylformamide (DMF).
 - Add solid potassium carbonate to the solution.
 - While stirring, add ethyl iodide to the suspension.
 - Continue stirring the reaction mixture at room temperature until thin-layer chromatography (TLC) analysis indicates the completion of the reaction.

- Filter the reaction mixture to remove inorganic salts.
- Partition the filtrate between ethyl acetate and water.
- Wash the organic phase with brine, dry over anhydrous magnesium sulfate (MgSO_4), and concentrate under reduced pressure to obtain the crude **(S)-N-Boc-L-homoserine ethyl ester**.

3.3. Purification

The crude product can be purified using silica gel column chromatography.

- Materials: Crude **(S)-N-Boc-L-homoserine ethyl ester**, Silica gel, Eluent (e.g., a mixture of ethyl acetate and petroleum ether).
- Procedure:
 - Prepare a silica gel column.
 - Dissolve the crude product in a minimal amount of the eluent.
 - Load the sample onto the column.
 - Elute the column with the chosen solvent system, collecting fractions.
 - Monitor the fractions by TLC to identify those containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **(S)-N-Boc-L-homoserine ethyl ester**.

Analytical Characterization

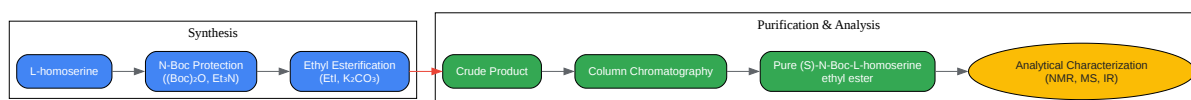
The identity and purity of the synthesized **(S)-N-Boc-L-homoserine ethyl ester** can be confirmed by various analytical techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR and ^{13}C NMR): To confirm the chemical structure.

- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: To identify the characteristic functional groups.

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **(S)-N-Boc-L-homoserine ethyl ester**.



[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow for **(S)-N-Boc-L-homoserine ethyl ester**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. (S)-N-Boc-L-homoserine Ethyl Ester, CasNo.147325-09-5 BOC Sciences United States [bocscichem.lookchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to (S)-N-Boc-L-homoserine Ethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b120059#s-n-boc-l-homoserine-ethyl-ester-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com